

Preventing discoloration of "Truliner" reline material over time

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *truliner*

Cat. No.: *B1166193*

[Get Quote](#)

Technical Support Center: Truliner Reline Material

This technical support center provides troubleshooting guidance and frequently asked questions to address potential issues with "**Truliner**" reline material, focusing specifically on preventing discoloration over time.

Frequently Asked Questions (FAQs)

Q1: What is **Truliner** and what are its primary applications?

Truliner is a dental reline material used to restore the fit of dentures. It comes in two formulations: Original **Truliner**, which is a PMMA (Poly(methyl methacrylate)) based material, and New **Truliner**, a PEMA (Poly(ethyl methacrylate)) based material.^{[1][2][3][4]} Both are designed for chairside and laboratory relining procedures.

Q2: The manufacturer claims **Truliner** is color-stable. Why am I observing discoloration?

While **Truliner** is formulated for color stability, discoloration can still occur due to a variety of intrinsic and extrinsic factors.^[2] Intrinsic factors can include the material's chemical composition and polymerization process. Extrinsic factors, which are more common, include exposure to staining agents from diet, inadequate cleaning, and absorption of oral fluids.

Q3: What are the most common causes of **Truliner** discoloration?

The most frequent causes of discoloration are related to patient habits and post-reline care. These include:

- **Dietary Stains:** Frequent consumption of dark-colored foods and beverages such as coffee, tea, red wine, and berries can lead to staining.[5][6]
- **Poor Oral Hygiene:** Inadequate cleaning allows for the buildup of plaque and bacteria, which can cause discoloration and odor.[7][8][9]
- **Improper Curing:** An incomplete or porous cure can make the material more susceptible to staining and discoloration. The manufacturer of New **Truliner** recommends the use of a pressure pot for a smoother, less porous, and more color-stable reline.[1]
- **Use of Abrasive Cleaners:** Harsh toothpastes or abrasive cleaners can roughen the surface of the reline material, making it more prone to staining.[7]

Q4: How can I prevent my **Truliner** reline from discoloring?

To maintain the color stability of **Truliner**, it is crucial to adhere to proper handling and cleaning protocols. Advise patients to:

- **Clean Dentures Daily:** Use a soft-bristled brush and a non-abrasive denture cleaner to gently clean all surfaces of the denture.[7]
- **Soak Dentures Overnight:** Soaking in a denture-cleaning solution helps to remove plaque and debris.[7]
- **Rinse After Meals:** Rinsing dentures after eating can help to remove food particles that may cause staining.
- **Avoid Staining Foods and Beverages:** Limiting the consumption of known staining agents can significantly reduce the risk of discoloration.[5][6]
- **Proper Curing Technique:** For dental professionals, ensuring a complete and non-porous cure is essential. The use of a pressure pot is recommended for New **Truliner**. [1]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Yellowing of the Reline	Oxidation of residual monomer; Absorption of colored liquids.	Ensure proper powder-to-liquid ratio during mixing. Use a pressure pot for curing to minimize porosity. Advise patient on proper cleaning and to avoid prolonged contact with staining beverages.
Dark Spots or Stains	Surface porosity trapping food and drink particles.	Polish the reline surface to a smooth finish. Reinforce patient education on daily cleaning protocols.
Overall Darkening	General absorption of stains from diet and smoking.	Evaluate patient's dietary and smoking habits. While complete reversal may not be possible, professional cleaning may help. For future relines, emphasize the importance of preventative care.
Pinkish or Reddish Tinge	Staining from colored mouthwashes or certain foods (e.g., beets, berries).	Advise patient to switch to a non-colored mouthwash. Reinforce the importance of rinsing dentures after consuming staining foods.

Experimental Protocols

Color Stability Testing of **Truliner** Reline Material

This protocol is based on the principles outlined in ISO 7491:2000 and ANSI/ADA Specification No. 12 for testing the color stability of dental materials.[\[10\]](#)[\[11\]](#)[\[12\]](#)

1. Objective: To evaluate the color stability of **Truliner** reline material after immersion in common staining solutions.

2. Materials:

- **Truliner** reline material (powder and liquid)
- Staining solutions: Coffee, tea, red wine, and distilled water (as a control)
- Spectrophotometer or colorimeter
- Incubator set to 37°C
- Molds for specimen preparation (50 mm diameter, 0.5 mm thick)[13]
- Polishing equipment

3. Methodology:

- Specimen Preparation:
 1. Mix **Truliner** powder and liquid according to the manufacturer's instructions.[1][4]
 2. Press the mixture into the molds and allow it to cure completely. For New **Truliner**, use a pressure pot as recommended.[1]
 3. Prepare a total of 40 specimens.
 4. Finish and polish all specimens to a smooth, glossy surface.
- Baseline Color Measurement:
 1. Using a spectrophotometer, measure the initial color of each specimen in the CIELAB color space (L, a, b* values).
- Immersion:
 1. Divide the specimens into four groups of ten.
 2. Immerse each group in one of the staining solutions (coffee, tea, red wine, distilled water).
 3. Place the containers in an incubator at 37°C.

- Color Measurement Over Time:
 1. At intervals of 24 hours, 7 days, and 30 days, remove the specimens from the solutions.
 2. Rinse the specimens with distilled water and gently pat them dry.
 3. Measure the color of each specimen using the spectrophotometer.
- Data Analysis:
 1. Calculate the color change (ΔE) for each specimen at each time interval using the formula:
$$\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]^{1/2}.$$
 2. Statistically analyze the data to determine if there are significant differences in color change between the different staining solutions and over time.

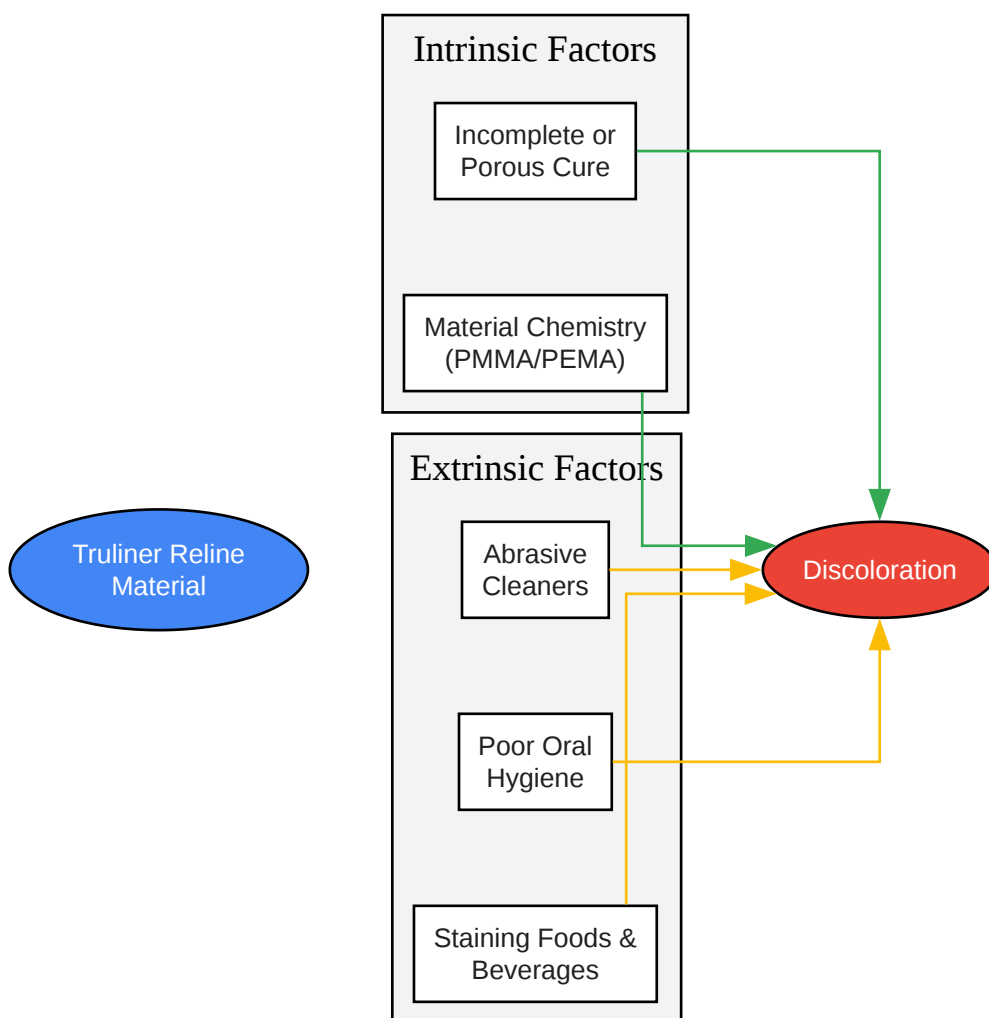
Data Presentation

Table 1: Hypothetical Color Change (ΔE) of **Truliner** After 30 Days of Immersion*

Staining Solution	Mean ΔE^*	Standard Deviation
Distilled Water	0.8	± 0.2
Coffee	4.2	± 0.5
Tea	3.8	± 0.4
Red Wine	5.1	± 0.6

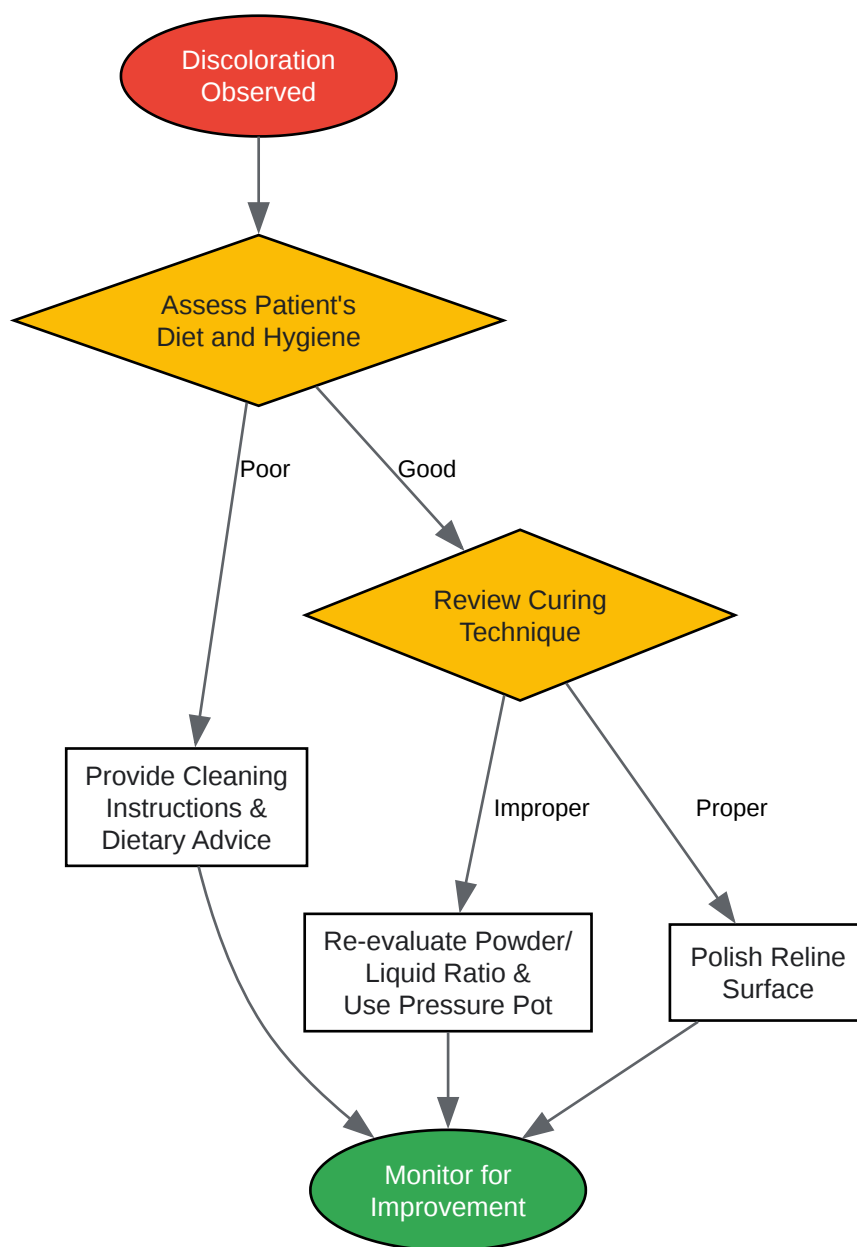
Note: This table presents hypothetical data for illustrative purposes. Actual results may vary.

Visualizations



[Click to download full resolution via product page](#)

Caption: Factors contributing to **Truliner** discoloration.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **Truliner** discoloration.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cargus.com [cargus.com]
- 2. New Truliner® PEMA Denture Corrective Relining Material - Bosworth | Cargus International Dental Supplies [cargus.com]
- 3. Original Truliner® - Bosworth | Cargus International Dental Supplies [cargus.com]
- 4. dental.keystoneindustries.com [dental.keystoneindustries.com]
- 5. balkandentaljournal.com [balkandentaljournal.com]
- 6. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 7. Hard and Soft Relining: when to use one and when the other [magazine.zhermack.com]
- 8. greshamadvanceddentistry.com [greshamadvanceddentistry.com]
- 9. insmyledental.com [insmyledental.com]
- 10. webstore.ansi.org [webstore.ansi.org]
- 11. Standard - Dental materials - Determination of colour stability (ISO 7491:2000) SS-EN ISO 7491 - Swedish Institute for Standards, SIS [sis.se]
- 12. webstore.ansi.org [webstore.ansi.org]
- 13. scribd.com [scribd.com]
- To cite this document: BenchChem. [Preventing discoloration of "Truliner" reline material over time]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166193#preventing-discoloration-of-truliner-reline-material-over-time>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com